

Creating Stable Bioconjugates with Non-Cleavable Linkers: Application Notes and Protocols

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Compound of Interest

Compound Name: *NHPI-PEG2-C2-NHS ester*

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Introduction

Bioconjugation is a cornerstone of modern therapeutic and diagnostic development, enabling the targeted delivery of potent molecules to specific sites within the body. A critical component of a stable bioconjugate is the linker that connects the targeting moiety, such as a monoclonal antibody, to the payload, for instance, a cytotoxic drug in an antibody-drug conjugate (ADC). Non-cleavable linkers are a class of connectors designed to remain intact in the systemic circulation, offering exceptional stability and minimizing off-target toxicity.^{[1][2][3]} The release of the payload from a bioconjugate with a non-cleavable linker relies on the complete degradation of the targeting protein, typically within the lysosomal compartment of the target cell.^{[1][2][3][4]} This mechanism enhances the therapeutic window by ensuring the payload is released predominantly at the site of action.^[2]

This document provides detailed application notes on the creation of stable bioconjugates using non-cleavable linkers, with a focus on thioether and amide bond-forming chemistries. It

also includes comprehensive experimental protocols for key steps in the bioconjugation process, from conjugation and purification to characterization and stability assessment.

Advantages of Non-Cleavable Linkers

The primary advantage of non-cleavable linkers is their superior plasma stability compared to many cleavable counterparts.[2] This stability prevents the premature release of the payload in the bloodstream, which can lead to systemic toxicity and reduced efficacy.[5] Studies have shown that ADCs with non-cleavable linkers generally exhibit better in vivo performance.[2]

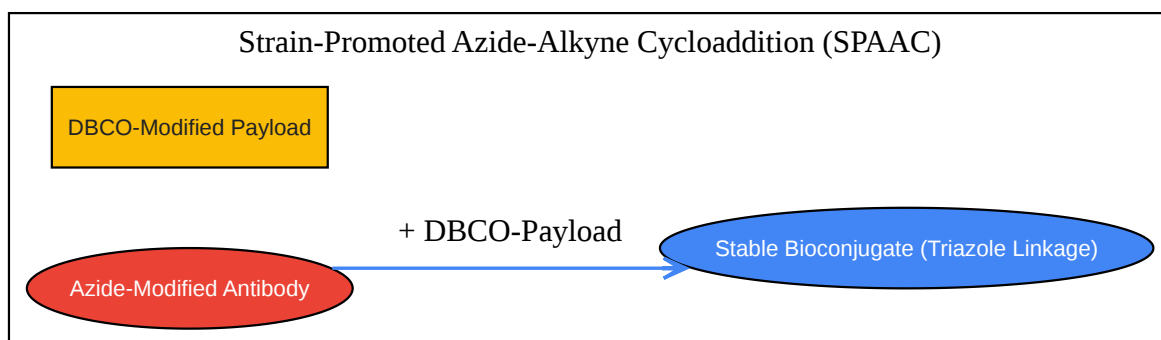
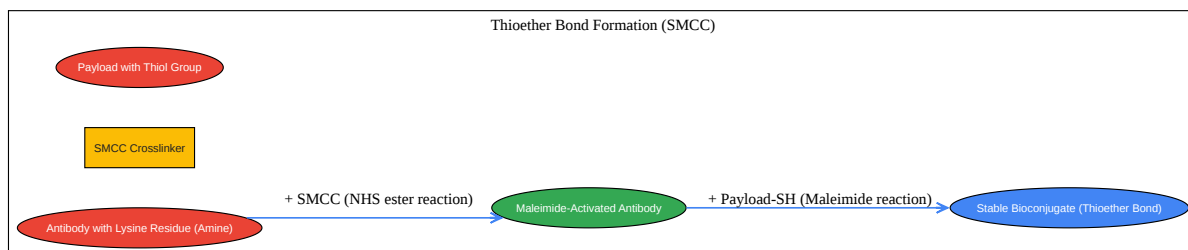
Key Non-Cleavable Linker Chemistries

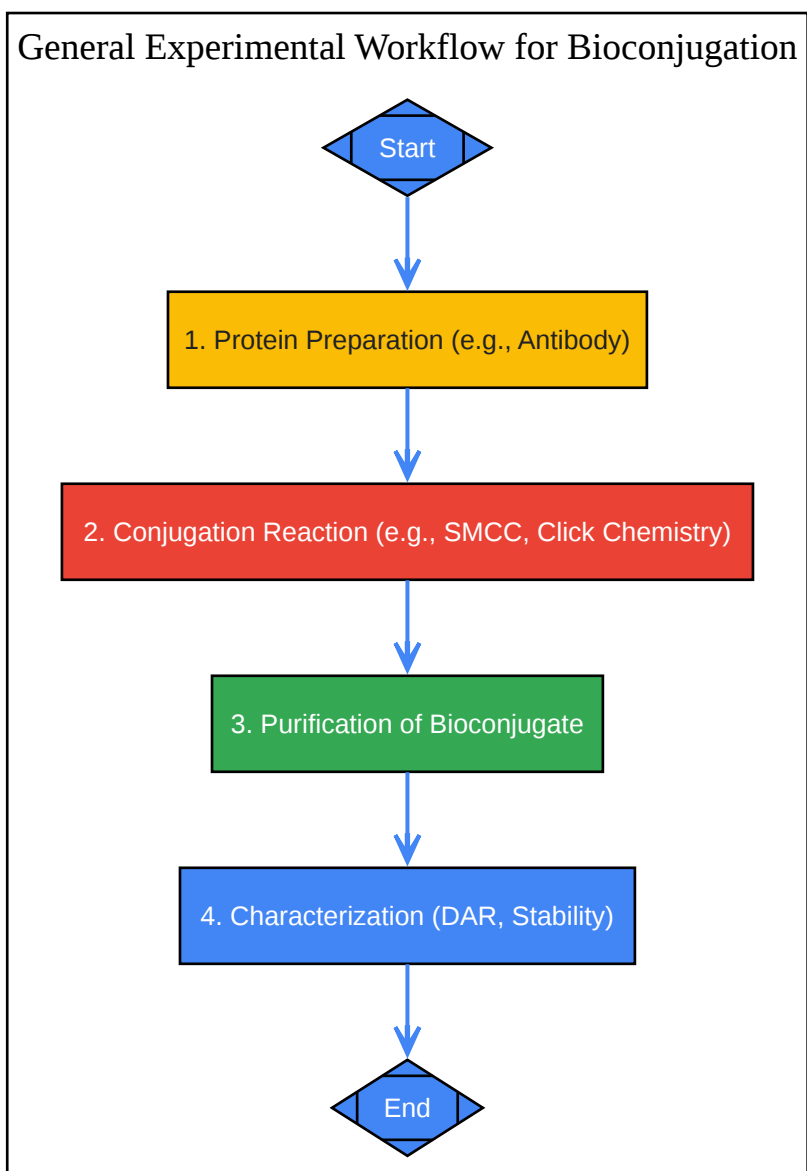
Two of the most prevalent non-cleavable linker strategies involve the formation of stable thioether and amide bonds.

1. Thioether Linkers (Maleimide-Based)

Thioether linkages are commonly formed through the reaction of a maleimide group with a sulfhydryl (thiol) group.[6] The heterobifunctional crosslinker Succinimidyl 4-(N-maleimidomethyl)cyclohexane-1-carboxylate (SMCC) is a widely used reagent for this purpose.[7][8] It contains an N-hydroxysuccinimide (NHS) ester that reacts with primary amines (e.g., lysine residues on an antibody) and a maleimide group that subsequently reacts with a thiol group on the payload.[7][8] The cyclohexane ring in the SMCC structure enhances the stability of the maleimide group, reducing its susceptibility to hydrolysis.[8]

While the maleimide-thiol linkage is generally stable, it can be susceptible to a retro-Michael reaction, leading to deconjugation. To address this, strategies have been developed to create more stable connections, such as the hydrolysis of the thiosuccinimide ring to a more stable ring-opened product.





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